Application Notes and Protocols for Org37684 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: *Org37684*

Cat. No.: *B1677479*

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Introduction

Org37684 is a potent and selective agonist for the serotonin 5-HT2C receptor, a G-protein coupled receptor (GPCR) predominantly expressed in the central nervous system.[1] The 5-HT2C receptor is a key therapeutic target for a range of neuropsychiatric disorders, including obesity, depression, and schizophrenia. Activation of the 5-HT2C receptor by an agonist like **Org37684** initiates a signaling cascade through its coupling to Gq/G11 proteins. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). The subsequent increase in intracellular calcium (Ca2+), mobilized from the endoplasmic reticulum by IP3, serves as a robust and measurable signal for receptor activation. This signaling pathway is amenable to high-throughput screening (HTS) methodologies, such as calcium mobilization assays, enabling the rapid identification and characterization of novel 5-HT2C receptor modulators.

Mechanism of Action of **Org37684**

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Org37684 acts as an agonist at the 5-HT2C receptor, initiating a downstream signaling cascade. The binding of **Org37684** to the receptor induces a conformational change, leading to the activation of the Gq alpha subunit of the heterotrimeric G-protein. This activated Gq protein stimulates phospholipase C, which cleaves PIP2 to generate the second messengers IP3 and DAG. IP3 diffuses through the cytoplasm and binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium ions into the cytosol. This transient increase in intracellular calcium concentration is a hallmark of 5-HT2C receptor activation and can be readily detected using calcium-sensitive fluorescent dyes in a high-throughput format.

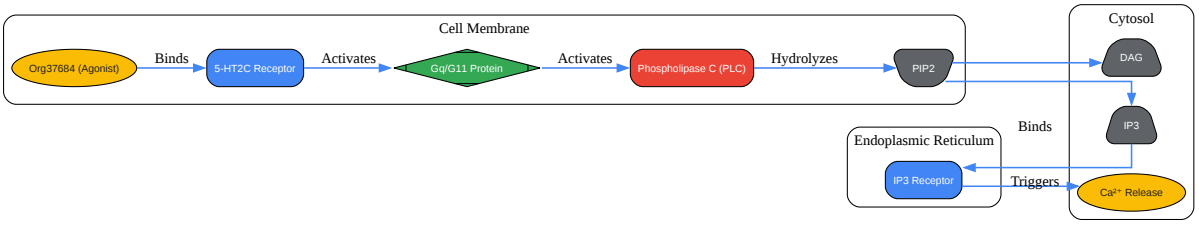
Data Presentation

The following table summarizes the quantitative data for **Org37684** and provides a representative value for the Z'-factor, a statistical indicator of the quality and robustness of a high-throughput screening assay. A Z'-factor between 0.5 and 1.0 is considered excellent for HTS.[2]

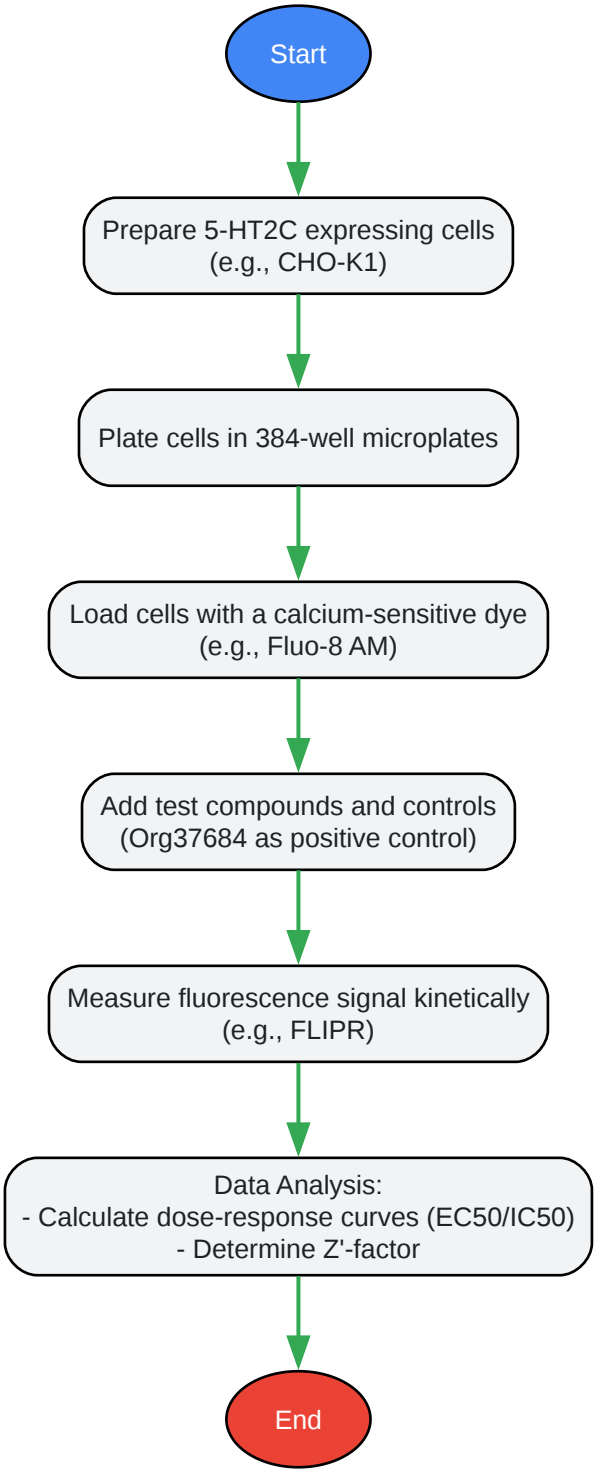
Compound	Parameter	Value	Receptor	Cell Line	Assay Type	Reference
Org37684	pKi	8.1	Human 5-HT2C	-	Radioligand Binding	IUPHAR/BPS Guide to PHARMACOLOGY
Org37684	pEC50	8.17	Human 5-HT2C	CHO-K1	Calcium Mobilization	[1]
Representative Assay	Z'-factor	0.72 ± 0.07	GPR88 (Gq-coupled)	CHO-Gαqi5	Calcium Mobilization	[2]

Signaling Pathway and Experimental Workflow Diagrams

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References

- 1. Functional characterization of agonists at recombinant human 5-HT2A, 5-HT2B and 5-HT2C receptors in CHO-K1 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Development and validation of a high-throughput calcium mobilization assay for the orphan receptor GPR88 - PMC [pmc.ncbi.nlm.nih.gov]

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